

Application of Spectrophotometry in Quantifying Norgesic Forte Components

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Compound of Interest

Compound Name: *Norgesic forte*

Cat. No.: *B1202724*

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Application Note

Introduction

Norgesic Forte is a combination drug formulation used for the relief of mild to moderate pain of acute musculoskeletal disorders.^{[1][2]} It consists of three active pharmaceutical ingredients (APIs): Orphenadrine Citrate, a skeletal muscle relaxant; Aspirin, a non-steroidal anti-inflammatory drug (NSAID) with analgesic and antipyretic properties; and Caffeine, a central nervous system stimulant that enhances the analgesic effect of aspirin.^{[1][2][3]} The accurate quantification of these components in the final drug product is crucial for ensuring its safety, efficacy, and quality. UV-Visible spectrophotometry offers a simple, cost-effective, and rapid analytical method for this purpose.^{[4][5][6]} This application note provides a detailed protocol for the simultaneous quantification of Orphenadrine Citrate, Aspirin, and Caffeine in a **Norgesic Forte** formulation using the absorbance correction for interference method.

Principle

The simultaneous estimation of multiple components in a mixture by UV-Vis spectrophotometry is possible when the individual components have distinct absorption maxima or when mathematical methods are applied to resolve overlapping spectra. The absorbance correction for interference method is based on the principle that the absorbance of a mixture at a specific wavelength is the sum of the absorbances of the individual components. By measuring the absorbance of the mixture at the λ_{max} of each component and solving a set of simultaneous equations, the concentration of each component can be determined.^{[7][8]} For the simultaneous

analysis of Aspirin, Caffeine, and Orphenadrine Citrate, a suitable solvent is 0.1 N NaOH, in which the three components exhibit different absorption maxima.[7][8]

Data Presentation

Table 1: Quantitative Parameters for the Simultaneous Spectrophotometric Analysis of Norgesic Forte Components[7][8]

Parameter	Aspirin	Caffeine	Orphenadrine Citrate
Wavelength (λ_{max})	308 nm	278 nm	224 nm
Linearity Range ($\mu\text{g/mL}$)	3 - 24	1 - 12	1 - 12
Correlation Coefficient (r^2)	0.999	0.999	0.994
Percent Recovery	95.76 - 100.33%	100.7 - 102%	100.66 - 105%

Table 2: Alternative Spectrophotometric Methods for Individual Component Analysis

Component	Method	Wavelength (λ_{max})	Reference
Orphenadrine Citrate	Ion-pair with Eosin Y	542 nm	[9]
Orphenadrine Citrate	Ion-pair with Eriochrome Black T	509 nm	[10][11]
Orphenadrine Citrate	Reaction with 1-Amino Naphthalene and Sodium Nitrite	462 nm	[12]
Aspirin	Complexation with Iron (III)	~530 nm	[13][14][15]
Caffeine	Direct UV Spectrophotometry in Chloroform	276 nm	[16]

Experimental Protocols

Materials and Reagents

- **Norgesic Forte** tablets
- Orphenadrine Citrate reference standard
- Aspirin reference standard
- Caffeine reference standard
- Sodium Hydroxide (NaOH)
- Distilled or deionized water
- Volumetric flasks
- Pipettes
- UV-Vis Spectrophotometer

Preparation of 0.1 N NaOH Solution

Dissolve 4.0 g of NaOH in 1000 mL of distilled water.

Preparation of Standard Stock Solutions

- Aspirin Stock Solution (100 μ g/mL): Accurately weigh 10 mg of Aspirin reference standard and dissolve it in a 100 mL volumetric flask with 0.1 N NaOH.
- Caffeine Stock Solution (100 μ g/mL): Accurately weigh 10 mg of Caffeine reference standard and dissolve it in a 100 mL volumetric flask with 0.1 N NaOH.
- Orphenadrine Citrate Stock Solution (100 μ g/mL): Accurately weigh 10 mg of Orphenadrine Citrate reference standard and dissolve it in a 100 mL volumetric flask with 0.1 N NaOH.

Preparation of Working Standard Solutions and Calibration Curves

- From the stock solutions, prepare a series of working standard solutions for each component to cover their respective linearity ranges (see Table 1) by diluting with 0.1 N NaOH.
- Measure the absorbance of each working standard solution at the λ_{max} of all three components (308 nm, 278 nm, and 224 nm) against a 0.1 N NaOH blank.
- Plot calibration curves of absorbance versus concentration for each component at each wavelength.
- Determine the absorptivity coefficients ($A 1\%, 1\text{cm}$) for each drug at each wavelength.

Preparation of Sample Solution

- Weigh and finely powder at least 20 **Norgesic Forte** tablets to get a uniform sample.
- Accurately weigh a portion of the powdered tablets equivalent to the average tablet weight. The amount of powder taken should be such that after dissolution and dilution, the concentration of the analytes falls within the linearity range.
- Transfer the weighed powder to a 100 mL volumetric flask.
- Add about 70 mL of 0.1 N NaOH and sonicate for 15 minutes to ensure complete dissolution of the active ingredients.
- Make up the volume to 100 mL with 0.1 N NaOH.
- Filter the solution through a suitable filter paper to remove any insoluble excipients.
- Further dilute the filtrate with 0.1 N NaOH to obtain a final concentration within the linearity range of the three drugs.

Sample Analysis

- Measure the absorbance of the final sample solution at 308 nm, 278 nm, and 224 nm using the UV-Vis spectrophotometer with 0.1 N NaOH as a blank.
- Calculate the concentration of Aspirin, Caffeine, and Orphenadrine Citrate in the sample solution using the following simultaneous equations (Vierordt's method):

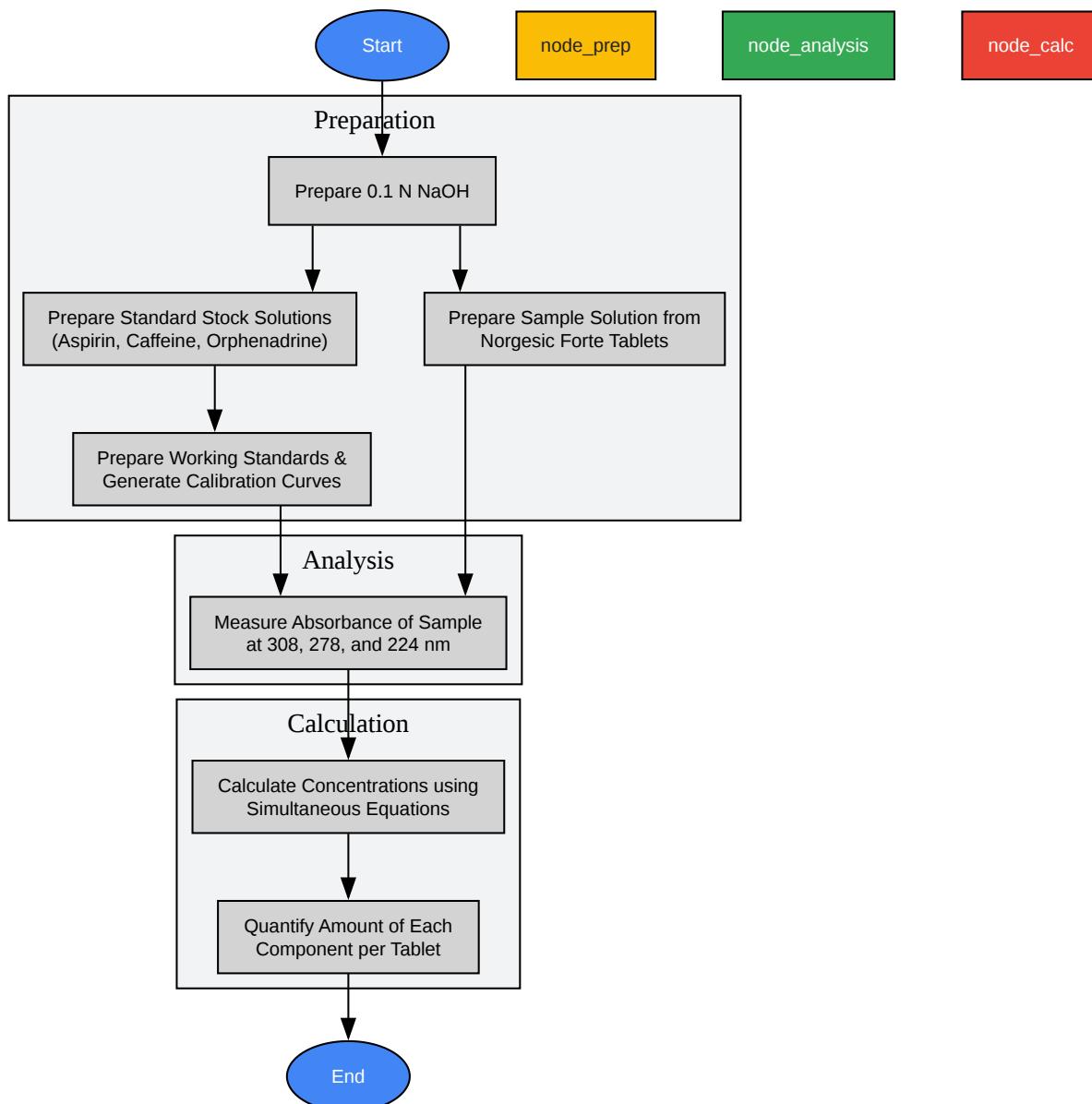
$$A_1 = a_{x1}C_x + a_{y1}C_y + a_{z1}C_z \quad A_2 = a_{x2}C_x + a_{y2}C_y + a_{z2}C_z \quad A_3 = a_{x3}C_x + a_{y3}C_y + a_{z3}C_z$$

Where:

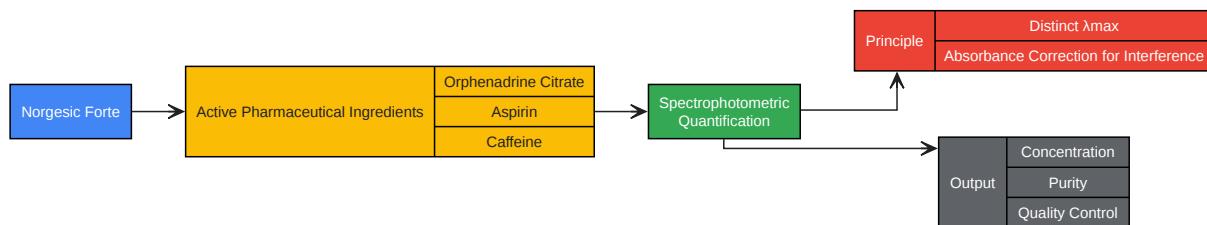
- A_1 , A_2 , and A_3 are the absorbances of the sample solution at 308 nm, 278 nm, and 224 nm, respectively.
- C_x , C_y , and C_z are the concentrations of Aspirin, Caffeine, and Orphenadrine Citrate, respectively.
- a_{x1} , a_{y1} , and a_{z1} are the absorptivities of Aspirin, Caffeine, and Orphenadrine Citrate at 308 nm.
- a_{x2} , a_{y2} , and a_{z2} are the absorptivities of Aspirin, Caffeine, and Orphenadrine Citrate at 278 nm.
- a_{x3} , a_{y3} , and a_{z3} are the absorptivities of Aspirin, Caffeine, and Orphenadrine Citrate at 224 nm.

- The amount of each drug in the tablet can be calculated from the determined concentrations.

Visualizations

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Caption: Experimental workflow for the spectrophotometric quantification of **Norgesic Forte** components.



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